

Application Notes and Protocols: Dimethyl Hexadecanedioate in Fragrance Compositions

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Compound of Interest

Compound Name: *Dimethyl hexadecanedioate*

Cat. No.: *B102918*

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Introduction

Dimethyl hexadecanedioate (CAS No. 106-19-4), the dimethyl ester of hexadecanedioic acid, is a long-chain aliphatic diester. While not a primary odorant, its physicochemical properties suggest potential utility in modern fragrance compositions as a versatile solvent, carrier, and fixative. Its low volatility, high boiling point, and excellent solvency for a wide range of fragrance raw materials make it a candidate for enhancing the stability, longevity, and overall performance of a scent.

These application notes provide a comprehensive overview of the potential uses of **Dimethyl hexadecanedioate** in fragrance formulations. The document outlines its physical properties, proposes its functional roles, and provides detailed protocols for its evaluation and incorporation into fragrance concentrates and finished products. The information is intended for researchers, perfumers, and formulation scientists in the fragrance and consumer products industries.

Physicochemical Properties

The performance of **Dimethyl hexadecanedioate** in a fragrance formulation is largely dictated by its physical and chemical properties. A summary of these key parameters is provided in the table below.

Property	Value	Significance in Fragrance Applications
IUPAC Name	Dimethyl hexadecanedioate	Standard chemical identifier.
CAS Number	106-19-4	Unique registry number for substance identification.
Molecular Formula	C ₁₈ H ₃₄ O ₄	Influences molecular weight and polarity.
Molecular Weight	314.46 g/mol	Contributes to its low volatility.
Appearance	White crystalline solid or powder	Requires solubilization for use in liquid fragrance systems.
Boiling Point	356.7 °C at 760 mmHg	Indicates very low volatility, a key property for a fixative.
Melting Point	56-59 °C	The compound is a solid at room temperature.
Solubility	Soluble in ethanol and other organic solvents; Insoluble in water.	Compatible with standard fragrance diluents.
Vapor Pressure	~1.4 x 10 ⁻⁵ mmHg at 25 °C (estimated)	Extremely low vapor pressure confirms its potential as a base note and fixative.
Odor Profile	Faint, waxy, or fatty odor	Its low intrinsic odor ensures minimal interference with the intended fragrance profile.

Applications in Fragrance Compositions

Based on its properties, **Dimethyl hexadecanedioate** can serve several functions within a fragrance formulation:

- **Fixative:** Due to its high molecular weight and low vapor pressure, it can slow down the evaporation of more volatile fragrance ingredients, thereby increasing the tenacity and

longevity of the scent on the skin or in the air.

- **Solvent/Carrier:** It can be used to dissolve solid fragrance raw materials or highly viscous materials, facilitating their incorporation into a fragrance concentrate. Its excellent solvency can also help to create homogenous and stable formulations.
- **Modifier/Blender:** In complex accords, it can act as a blender, helping to meld different fragrance notes together to create a more seamless and harmonious scent profile. Its faint waxy character can also add a subtle textural effect to the overall composition.
- **Diluent in Functional Fragrances:** In applications such as candles, air fresheners, and other products where a slow release of fragrance is desired, **Dimethyl hexadecanedioate** can be used as a non-flammable, stable diluent.

Experimental Protocols

The following protocols are designed to evaluate the performance of **Dimethyl hexadecanedioate** in a standard fragrance composition.

Protocol for Evaluating Fixative Properties

Objective: To determine the effect of **Dimethyl hexadecanedioate** on the longevity of a model fragrance.

Materials:

- **Dimethyl hexadecanedioate**
- A model fragrance concentrate (e.g., a simple floral or citrus accord)
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Digital scale (4 decimal places)
- Blotter strips (smelling strips)
- Controlled environment chamber (25°C, 50% RH)

- Trained sensory panel

Procedure:

- Preparation of Test Samples:
 - Control Sample: Prepare a 10% solution of the model fragrance concentrate in ethanol.
 - Test Sample: Prepare a solution containing 10% model fragrance concentrate, 5% **Dimethyl hexadecanedioate**, and 85% ethanol. Ensure the **Dimethyl hexadecanedioate** is fully dissolved.
- Application:
 - Dip one blotter strip into the Control Sample and another into the Test Sample for 5 seconds.
 - Remove the blotters and allow the excess to drip off.
 - Place the blotters in the controlled environment chamber.
- Sensory Evaluation:
 - A trained sensory panel will evaluate the odor intensity of the blotters at regular intervals (e.g., 0, 1, 2, 4, 8, 12, 24, and 48 hours).
 - Panelists will rate the perceived intensity on a scale of 0 (no odor) to 9 (very strong odor).
- Data Analysis:
 - Plot the average odor intensity versus time for both the Control and Test samples.
 - Compare the decay curves to determine if the presence of **Dimethyl hexadecanedioate** resulted in a slower decline in odor intensity over time.

Protocol for Assessing Solvency of Solid Fragrance Materials

Objective: To determine the maximum solubility of a solid fragrance raw material in **Dimethyl hexadecanedioate**.

Materials:

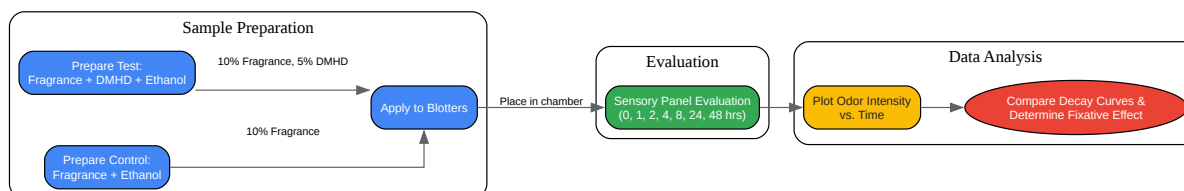
- **Dimethyl hexadecanedioate**
- A solid fragrance raw material (e.g., Vanillin, Coumarin, or a synthetic musk)
- Heated magnetic stirrer
- Glass vials with screw caps
- Digital scale

Procedure:

- Preparation:
 - Weigh 5 grams of **Dimethyl hexadecanedioate** into a glass vial.
 - Heat the vial on the heated magnetic stirrer to just above its melting point (e.g., 65°C) to create a liquid.
- Titration:
 - Gradually add small, pre-weighed amounts of the solid fragrance raw material to the molten **Dimethyl hexadecanedioate** while stirring.
 - Continue adding the solid material until it no longer dissolves and a saturated solution is formed (i.e., solid particles remain suspended after prolonged stirring).
- Calculation:
 - Record the total weight of the solid fragrance material that was successfully dissolved.
 - Calculate the solubility as a weight percentage (w/w).

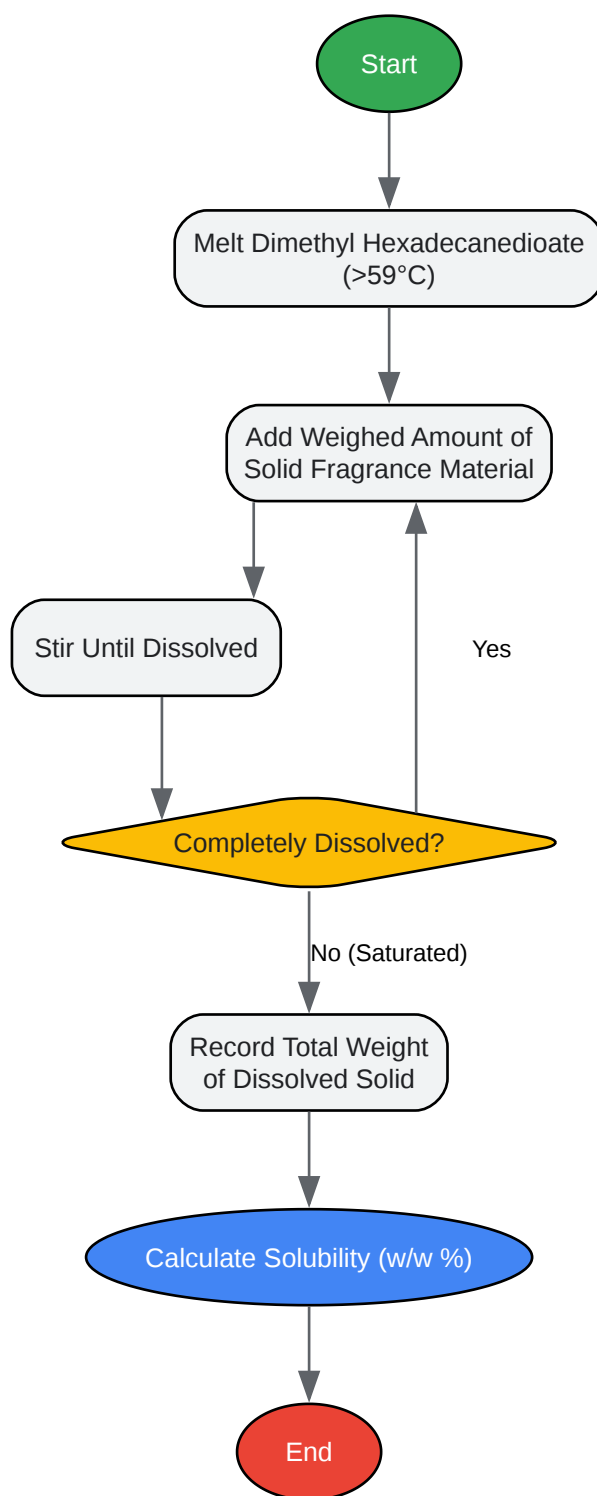
Visualized Workflows and Relationships

The following diagrams illustrate key processes in the evaluation and application of **Dimethyl hexadecanedioate** in fragrance development.



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Caption: Workflow for evaluating the fixative properties of **Dimethyl hexadecanedioate** (DMHD).



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Caption: Protocol for determining the solubility of a solid aromatic in **Dimethyl hexadecanedioate**.

Safety and Regulatory Considerations

Dimethyl hexadecanedioate is not currently listed as a fragrance ingredient by the International Fragrance Association (IFRA) or the Flavor and Extract Manufacturers Association (FEMA). As such, any use in commercial fragrance compositions would require a full safety assessment, including dermal sensitization, phototoxicity, and irritation studies, to ensure compliance with regional and international regulations. It is recommended to consult with regulatory experts before commercialization.

Conclusion

Dimethyl hexadecanedioate presents a promising profile for use as a multifunctional ingredient in fragrance compositions. Its low intrinsic odor, excellent solvency, and low volatility position it as a potentially valuable tool for perfumers looking to enhance the performance and stability of their creations. The experimental protocols provided herein offer a starting point for the systematic evaluation of this material. Further research, particularly in the area of sensory analysis and stability testing in various product bases, is warranted to fully elucidate its benefits and limitations.

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